

GC-MS fragmentation patterns of N,3-dimethyl-3-piperidinecarboxamide

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Compound of Interest

Compound Name: *N,3-dimethyl-3-piperidinecarboxamide*

CAS No.: 1316225-57-6

Cat. No.: B3231293

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GC-MS Fragmentation Guide: N,3-Dimethyl-3-piperidinecarboxamide[1]

Executive Summary & Structural Context

N,3-Dimethyl-3-piperidinecarboxamide (CAS 1361114-79-5) is a piperidine derivative characterized by a quaternary carbon center at position 3.[1][2][3] Unlike its common isomers (e.g., N,N-dimethyl-3-piperidinecarboxamide), this molecule possesses both a methyl group and an N-methylcarboxamide moiety attached to the same ring carbon (C3).

This structural uniqueness dictates a distinct fragmentation pathway under Electron Ionization (EI) conditions. While isomers typically yield a base peak of m/z 84 (characteristic of the unsubstituted piperidine ring), **N,3-dimethyl-3-piperidinecarboxamide** shifts this base peak to m/z 98, serving as a primary diagnostic marker.

Comparison of Key Isomers (MW 156.23)

Compound	Structure Note	Key Feature
N,3-Dimethyl-3-piperidinecarboxamide	Quaternary C3 (Methyl + Amide)	Base Peak m/z 98
N,N-Dimethyl-3-piperidinecarboxamide	Tertiary C3 (H + Amide)	Base Peak m/z 84
N-Ethyl-3-piperidinecarboxamide	Tertiary C3 (H + Amide)	Base Peak m/z 84

Experimental Protocol

To replicate the fragmentation patterns described, ensure your GC-MS system is calibrated to the following parameters. This protocol ensures reproducible ionization energies for library matching.

Instrumentation: Gas Chromatograph coupled to a Single Quadrupole Mass Spectrometer.

- Sample Preparation:
 - Dissolve 1 mg of sample in 1 mL Methanol (HPLC grade).
 - Derivatization (Optional): If peak tailing occurs due to the secondary amine, derivatize with MSTFA. Note: The data below refers to the underivatized free base.
- GC Conditions:
 - Column: Rxi-5Sil MS (30 m x 0.25 mm x 0.25 μ m) or equivalent 5% phenyl-methylpolysiloxane.
 - Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
 - Inlet: Splitless mode, 250°C.
 - Oven Program: 60°C (hold 1 min) $\rightarrow$ 20°C/min $\rightarrow$ 300°C (hold 5 min).
- MS Conditions:

- Source: Electron Ionization (EI).[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Energy: 70 eV.[\[6\]](#)
- Source Temp: 230°C.
- Scan Range: m/z 40–400.

Fragmentation Analysis: N,3-Dimethyl-3-piperidinecarboxamide

Molecular Formula: C₈H₁₆N₂O | MW: 156.23

Primary Fragmentation Pathway (The "Quaternary Shift")

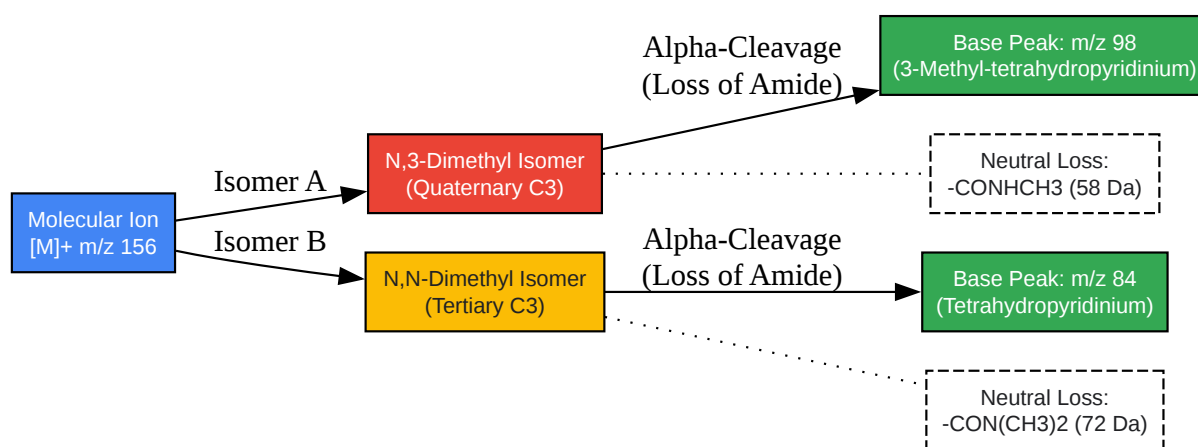
The presence of the quaternary center at C3 inhibits the standard hydrogen rearrangement seen in tertiary piperidines. Instead, the molecule undergoes a direct alpha-cleavage driven by the stability of the resulting carbocation.

- Molecular Ion (M⁺[\[5\]](#)•, m/z 156): typically weak or absent due to the lability of the C3 substituents.
- Base Peak Formation (m/z 98):
 - Mechanism: Homolytic cleavage of the C3–C(carbonyl) bond.
 - Driving Force: Release of the neutral N-methylformimidoyl radical (or stable ketene equivalent) and relief of steric strain at the quaternary center.
 - Result: Formation of the 3-methyl-3,4,5,6-tetrahydropyridinium ion (m/z 98).
 - Note: This is the most critical differentiator. Isomers lacking the C3-methyl group will form the m/z 84 ion instead.
- Secondary Fragment (m/z 58):

- Mechanism: Charge retention on the amide fragment (less common) or McLafferty-like rearrangement.
- Identity: $[\text{CONHCH}_3]^+$.
- Diagnostic Value: Distinguishes this compound from N,N-dimethyl isomers (which would show m/z 72 for $[\text{CON}(\text{CH}_3)_2]^+$).

Fragmentation Pathway Diagram

The following diagram illustrates the mechanistic divergence between the N,3-dimethyl and N,N-dimethyl isomers.



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Figure 1: Mechanistic divergence in fragmentation. The quaternary C3 methyl group in the N,3-dimethyl isomer shifts the base peak to m/z 98, whereas the N,N-dimethyl isomer yields m/z 84.

Comparative Data Analysis

Differentiation relies on the "Fingerprint Region" (m/z 50–100). The following table summarizes the diagnostic ions for the target compound and its closest isomers.

Diagnostic Ion Table

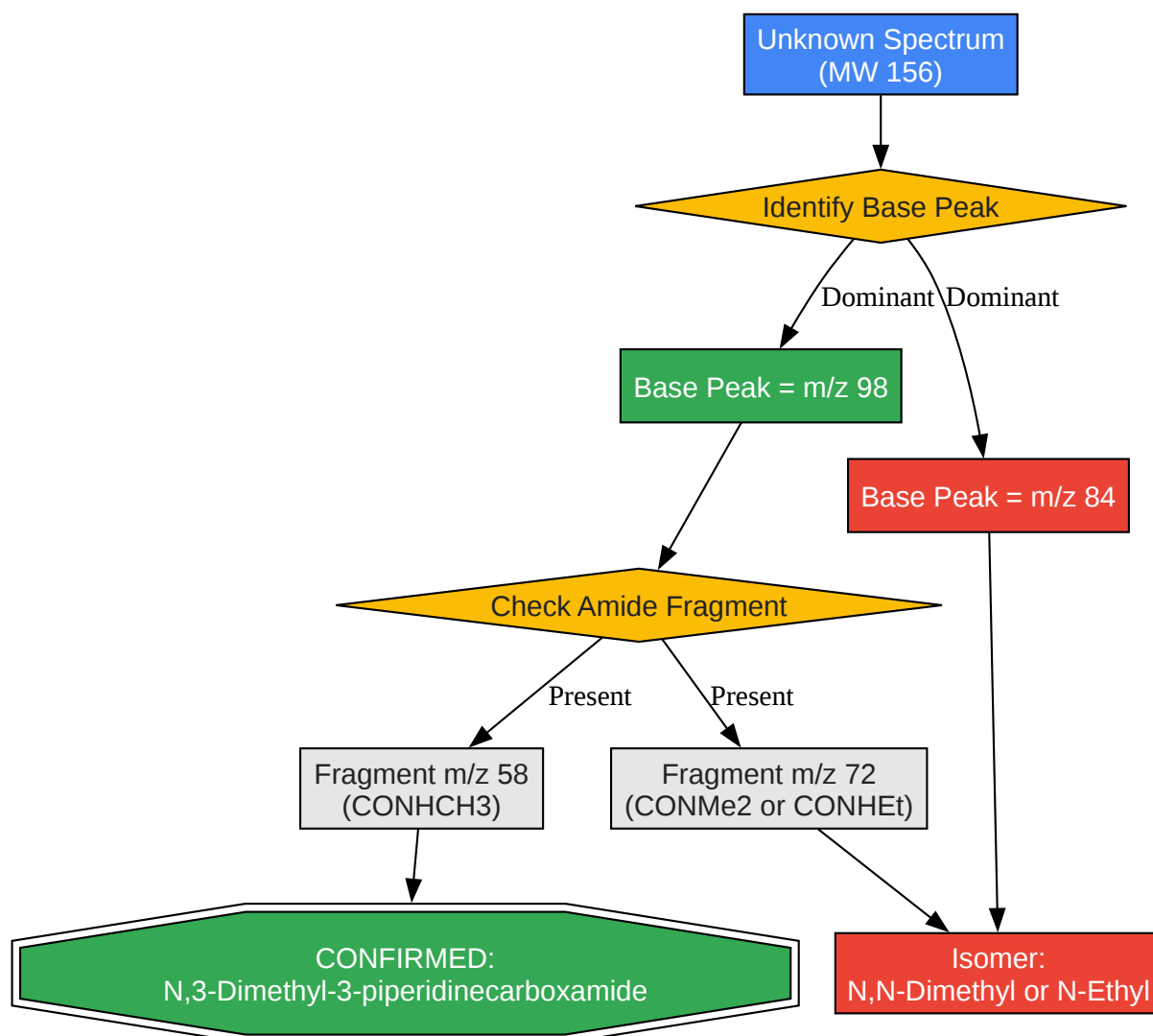
Isomer	Molecular Ion (M ⁺)	Base Peak (100%)	Amide Fragment	Diagnostic Ratio (98/84)
N,3-Dimethyl-3-piperidinecarboxamide	156	98	58	High (>10)
N,N-Dimethyl-3-piperidinecarboxamide	156	84	72	Low (<0.1)
N-Ethyl-3-piperidinecarboxamide	156	84	72	Low (<0.1)

Interpretation:

- **m/z 98 Presence:** If the spectrum is dominated by m/z 98, the methyl group is attached to the ring (specifically C3, stabilizing the cation).
- **m/z 84 Presence:** If m/z 84 is dominant, the ring carbons are unsubstituted (or the substituent is lost entirely), indicating the methyls are likely on the amide nitrogen or lost as a neutral species.
- **Amide Fragment:** Check for m/z 58 (monomethyl amide) vs. m/z 72 (dimethyl/ethyl amide) to confirm the amide substitution pattern.

Identification Workflow

Use this logic gate to confirm the identity of an unknown piperidinecarboxamide derivative.



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Figure 2: Decision tree for differentiating **N,3-dimethyl-3-piperidinecarboxamide** from its isomers based on base peak and amide fragment analysis.

References

- National Institute of Standards and Technology (NIST). Mass Spectrum of 3-Piperidinecarboxamide, N,N-diethyl-. NIST Chemistry WebBook, SRD 69. Available at: [\[Link\]](#)
- PubChem. Compound Summary for CID 736025: N,N-Diethyl-3-piperidinecarboxamide. National Library of Medicine. Available at: [\[Link\]](#)

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